Spidoxamat Application Protocols for Foliar Treatment: A Comprehensive Guide for Researchers

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Compound of Interest	
Compound Name:	Spidoxamat
Cat. No.:	B6598133

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Introduction

Spidoxamat is a novel insecticide belonging to the ketoenol class of chemistry, developed by Bayer CropScience.[1] It is classified as a Group 23 insecticide by the Insecticide Resistance Action Committee (IRAC), targeting the enzyme Acetyl-CoA Carboxylase (ACCase).[2] By inhibiting ACCase, **Spidoxamat** disrupts the biosynthesis of lipids in target pests, which is crucial for their growth, development, and energy metabolism.[1][3] This mode of action makes it an effective tool for managing a narrow spectrum of piercing-sucking insect pests and mites. [2][3] **Spidoxamat** is suitable for both foliar and soil applications and has shown a favorable safety profile for many beneficial insects, making it a valuable component of Integrated Pest Management (IPM) programs.[2]

This document provides detailed application notes and protocols for the foliar application of **Spidoxamat**, intended for use by researchers, scientists, and drug development professionals.

Data Presentation
Table 1: Target Pests and Efficacy of **Spidoxamat (Foliar Application)**

Target Pest	Crop	Application Rate (Active Ingredient)	Efficacy Data	Source
Aphids (Aphis gossypii)	Cotton	Information not available	Information not available	
Whiteflies (Bemisia tabaci)	Tomato (Greenhouse)	0.1784 lb ai/acre (~200 g ai/ha)	Information not available	[4]
Hop Aphids, Two-Spotted Spider Mites, Leafhoppers	Hops	0.156 lb ai/acre (~175 g ai/ha)	Information not available	
Thrips, Mites	Roses	Spidoxamat 36 g/L + Abamectin 18 g/L OD formulation	Bioefficacy trials ongoing	

Note: Specific quantitative efficacy data such as mortality rates and LC50/LD50 values are not yet widely available in public literature. The information provided is based on available field trial protocols.

Table 2: Physical and Chemical Properties of Spidoxamat

Property	Value
Chemical Formula	$C_{19}H_{22}ClNO_4$
Molecular Weight	363.8 g/mol
CAS Number	907187-07-9
Chemical Class	Tetramic Acid Derivative (Ketoenol)
Mode of Action	Acetyl-CoA Carboxylase (ACCase) inhibitor

Experimental Protocols

Protocol 1: General Efficacy Assessment of **Spidoxamat** against Sucking Pests in Field Trials

Objective: To evaluate the efficacy of foliar-applied **Spidoxamat** for the control of a target sucking pest (e.g., aphids, whiteflies) on a selected crop.

Materials:

- **Spidoxamat** formulation (e.g., 75% Soluble Granule - SG)

- Test crop plants

- Pressurized backpack sprayer or similar application equipment

- Water

- Adjuvant (if recommended by the formulation label)

- Personal Protective Equipment (PPE)

- Data collection tools (e.g., hand lens, counters, data sheets)

Methodology:

- Experimental Design:

  - Establish a randomized complete block design with a minimum of four replications.

  - Include an untreated control and a positive control (a standard commercial insecticide) for comparison.

  - Plot size should be adequate to minimize spray drift between plots and allow for representative sampling.

- Treatment Application:

  - Calibrate the sprayer to deliver a precise volume of spray solution per unit area. A spray volume of >80 gallons per acre can be used as a starting point, but should be adjusted

based on crop size and canopy density to ensure thorough coverage.

- Prepare the spray solution by accurately measuring the required amount of **Spidoxamat** formulation and mixing it with the specified volume of water. If an adjuvant is used, add it to the tank as per the manufacturer's instructions.

- Apply the treatments to the foliage of the test plants, ensuring uniform coverage of all plant surfaces, including the undersides of leaves where many sucking pests reside.

- Data Collection:

  - Conduct pre-treatment counts of the target pest population (adults, nymphs, and/or eggs) on a representative number of leaves or plants per plot.

  - Perform post-treatment counts at set intervals (e.g., 3, 7, and 14 days after application) to assess the reduction in the pest population.

  - Record any signs of phytotoxicity on the treated plants at each assessment interval.

- Data Analysis:

  - Calculate the percentage of pest mortality or population reduction for each treatment relative to the untreated control.

  - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Laboratory Bioassay to Determine the LC50 of **Spidoxamat**

Objective: To determine the median lethal concentration (LC50) of **Spidoxamat** for a specific target pest.

Materials:

- Technical grade **Spidoxamat**

- Solvent (e.g., acetone)

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- Distilled water

- Surfactant

- Leaf discs from the host plant of the target pest

- Petri dishes or similar bioassay arenas

- Target pest population (uniform age/stage)

- Micropipettes

- Spray tower or leaf-dip apparatus

Methodology:

- Preparation of Test Solutions:

  - Prepare a stock solution of **Spidoxamat** in the chosen solvent.

  - Create a series of serial dilutions from the stock solution to obtain a range of concentrations. A preliminary range-finding test may be necessary to determine the appropriate concentration range.

  - Include a control solution containing only the solvent and surfactant in water.

- Treatment Application:

  - Leaf-dip method: Dip leaf discs into each test solution for a standardized period (e.g., 10 seconds) and allow them to air dry.

  - Spray tower method: Place leaf discs in the spray tower and apply a uniform deposit of each test solution.

- Pest Infestation:

  - Place the treated leaf discs in the bioassay arenas.

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- Introduce a known number of target pests (e.g., 20-30 adult whiteflies or aphids) into each arena.

- Incubation and Assessment:

  - Maintain the bioassay arenas under controlled environmental conditions (temperature, humidity, and photoperiod).

  - Assess pest mortality at regular intervals (e.g., 24, 48, and 72 hours after infestation). Pests that are unable to move when prodded with a fine brush are considered dead.

- Data Analysis:

  - Correct the mortality data for control mortality using Abbott's formula.

  - Perform probit analysis to calculate the LC50 value and its 95% confidence limits.

Mandatory Visualizations

Caption: Mechanism of action of **Spidoxamat** on the fatty acid biosynthesis pathway.

Caption: General workflow for foliar application of **Spidoxamat**.

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References

- 1. Structure of the endogenous insect acetyl-coA carboxylase carboxyltransferase domain - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]

- 3. researchgate.net [researchgate.net]

- 4. Food Use Data Search [ir4app.cals.ncsu.edu]

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